

# Personal protective equipment for handling [Asp371]-Tyrosinase (369-377), human

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: [Asp371]-Tyrosinase (369-377),  
human

Cat. No.: B612788

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## Essential Safety and Handling Guide for [Asp371]-Tyrosinase (369-377), human

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling the synthetic peptide **[Asp371]-Tyrosinase (369-377), human**. Adherence to these protocols is critical for ensuring personal safety and maintaining the integrity of the product.

## Substance Identification and Hazards

**[Asp371]-Tyrosinase (369-377), human** is a synthetic peptide antigen.<sup>[1][2]</sup> While it is not classified as a hazardous substance or mixture, it is crucial to handle it with care, as the chemical, physical, and toxicological properties may not have been fully investigated.<sup>[3][4][5]</sup> Standard laboratory precautions should be observed to avoid inhalation, ingestion, or direct contact with skin and eyes.<sup>[3][4]</sup>

Chemical Information:

Identifier	Value
Formula	C42H66N10O16S2[2][3]
Molecular Weight	1031.17 g/mol [2]
CAS Number	168650-46-2[3]
Appearance	Solid (Lyophilized Powder)[1][4]
Solubility	Soluble in Water[1][2][6]

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is essential to minimize exposure and prevent contamination when handling **[Asp371]-Tyrosinase (369-377), human.**[7] The following table summarizes the required and recommended PPE.

Required Personal Protective Equipment:

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required for protection against dust particles and liquid splashes.[3][7][8][9]
Face Shield	Recommended when there is a high risk of splashing, particularly during the initial reconstitution of the lyophilized powder.[7][9]	
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are commonly recommended to prevent skin contact.[3][4][7][8] Consider double-gloving for added protection.[7][9]
Body Protection	Laboratory Coat	A standard lab coat is the minimum requirement to protect clothing and skin from potential splashes.[4][7][8][9]
Respiratory Protection	Respirator / Dust Mask	Necessary when working with the lyophilized powder to avoid inhalation of fine particles or when handling solutions in poorly ventilated areas.[3][4][7][8][9]

## Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the peptide's integrity and ensure the safety of laboratory personnel.[8]

Step-by-Step Handling Procedure:

- Preparation: Ensure the designated work area, such as a chemical fume hood or a well-ventilated space, is clean and uncluttered.[8][10]

- Don PPE: Put on all required personal protective equipment, including a lab coat, safety goggles, and gloves.[8]
- Equilibration: Before opening, allow the sealed container of the lyophilized peptide to equilibrate to room temperature in a desiccator.[7][11] This crucial step prevents condensation and moisture absorption, which can degrade the peptide.[7][11]
- Weighing: When weighing the lyophilized powder, do so in a designated area, taking care to minimize the creation of dust.[8] Handle the powder quickly to reduce exposure to air and moisture.[9]
- Reconstitution: To dissolve the peptide, add the appropriate solvent (e.g., sterile water) slowly.[1][2][8] Gently swirl or vortex to mix; avoid vigorous shaking, which can cause peptide aggregation.[7]
- Clean-up: After handling, wipe down all surfaces and equipment with a suitable cleaning agent.[8] Dispose of contaminated gloves and other materials as chemical waste.[4]

#### Storage Protocols:

Form	Storage Temperature	Container	Key Considerations
Lyophilized Powder	-20°C to -80°C[2][3][11][12][13]	Tightly sealed, light-protective, desiccated container[2][7]	Long-term storage is best in lyophilized form.[11][13]
In Solution	-20°C or below[8][13]	Aliquots in sealed vials	Avoid repeated freeze-thaw cycles by storing in single-use aliquots.[8][13]

## Disposal Plan

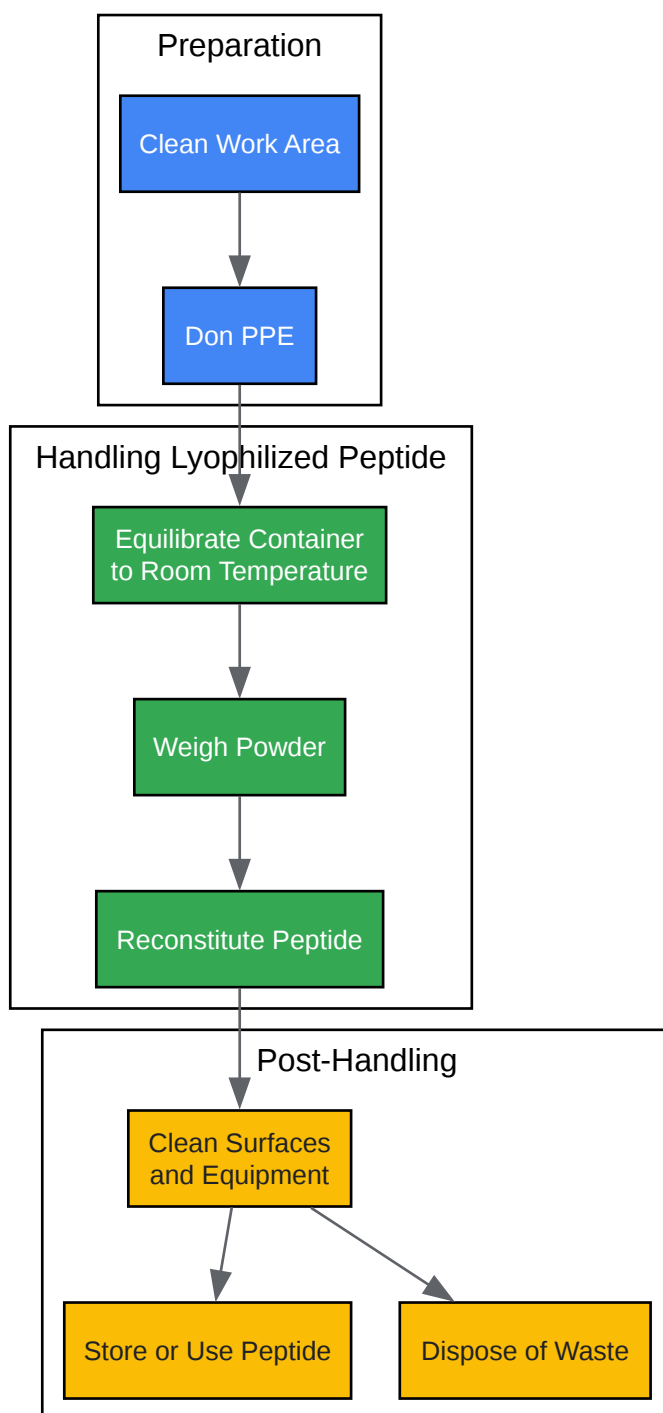
All waste containing **[Asp371]-Tyrosinase (369-377), human** should be treated as chemical waste and disposed of according to federal, state, and local environmental regulations.[9][14]

#### Step-by-Step Disposal Procedure:

- Waste Collection:
  - Unused Peptide: Unused or expired lyophilized peptide and concentrated stock solutions are to be disposed of as chemical waste.[\[7\]](#)
  - Contaminated Materials: All materials that have come into contact with the peptide, including pipette tips, gloves, and empty vials, should be collected in a designated, clearly labeled hazardous waste container.[\[7\]](#)
- Container Sealing: Securely seal the waste container to prevent any leakage.[\[8\]](#)
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area, away from general lab traffic.[\[15\]](#)[\[16\]](#)
- Disposal: Arrange for pickup by your institution's certified hazardous waste management service.[\[16\]](#) Do not pour peptide solutions down the drain.[\[10\]](#)[\[12\]](#)

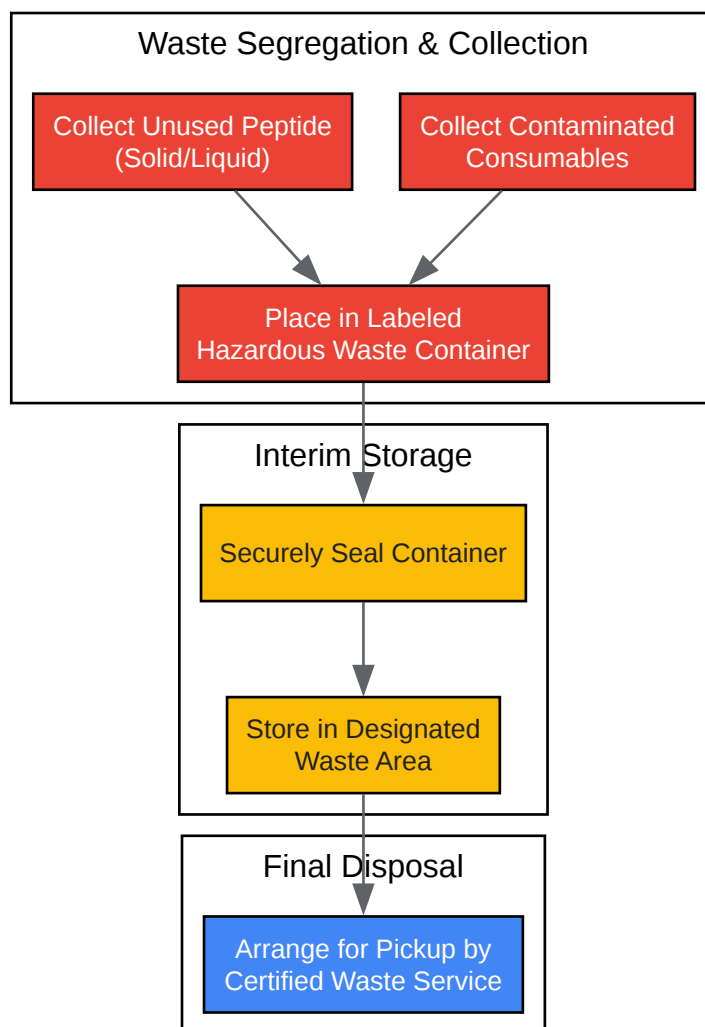
## Visual Workflows

The following diagrams illustrate the procedural flows for handling and disposal.



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Caption: Workflow for Handling **[Asp371]-Tyrosinase (369-377), human**.



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Caption: Workflow for the Disposal of **[Asp371]-Tyrosinase (369-377), human**.

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- To cite this document: BenchChem. [Personal protective equipment for handling [Asp371]-Tyrosinase (369-377), human]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612788#personal-protective-equipment-for-handling-asp371-tyrosinase-369-377-human]

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Address: 3281 E Guasti Rd

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